

In-Depth Technical Guide: 4-Amino-2,5-dichlorophenol Safety Data

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Compound of Interest

Compound Name: 4-Amino-2,5-dichlorophenol

Cat. No.: B1313016

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **4-Amino-2,5-dichlorophenol** (CAS No. 50392-39-7). The information has been compiled from various chemical supplier safety information and databases. This document is intended to provide guidance for the safe handling, storage, and disposal of this compound in a laboratory or research setting.

Chemical Identification and Properties

4-Amino-2,5-dichlorophenol is a chlorinated and aminated phenolic compound. Its chemical structure and properties are summarized in the table below.

Property	Value
Chemical Name	4-Amino-2,5-dichlorophenol
Synonyms	2,5-Dichloro-4-aminophenol
CAS Number	50392-39-7
Molecular Formula	C ₆ H ₅ Cl ₂ NO
Molecular Weight	178.02 g/mol
Purity	Typically ≥96%
Appearance	Not available (likely a solid)
Storage Conditions	4°C, protect from light ^[1]


Hazard Identification and GHS Classification

Based on available data, **4-Amino-2,5-dichlorophenol** is classified as a hazardous substance. The GHS hazard statements are as follows:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Signal Word: Warning

Hazard Pictograms:

 alt text

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-Amino-2,5-dichlorophenol** are not publicly available. However, the following are general methodologies for the types of toxicity indicated by the GHS classifications.

Acute Oral Toxicity (LD50) - General Protocol (OECD 423)

This protocol provides a general framework for determining the acute oral toxicity of a substance.

- **Test Animals:** Typically, female rats are used.
- **Dosage:** A stepwise procedure is used with a starting dose of 300 mg/kg body weight. The outcome of the first animal (survival or death) determines the dose for the next animal (either a lower or higher dose).
- **Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- **Observation Period:** Animals are observed for up to 14 days. Observations include changes in skin and fur, eyes and mucous membranes, and also respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
- **Endpoint:** The LD50 is the statistically estimated dose that is expected to be lethal to 50% of the tested animals.

Skin Irritation/Corrosion - General Protocol (OECD 404)

This protocol outlines a general procedure for assessing the potential of a substance to cause skin irritation.

- **Test Animal:** A single albino rabbit is typically used.
- **Application:** A small amount of the test substance (0.5 g or 0.5 mL) is applied to a small area of shaved skin.

- **Exposure:** The test substance is held in contact with the skin for 4 hours under a semi-occlusive dressing.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The degree of skin reaction is rated on a scale of 0 to 4 for both erythema and edema.

Eye Irritation/Corrosion - General Protocol (OECD 405)

This protocol describes a general method for evaluating the potential of a substance to cause eye irritation.

- **Test Animal:** A single albino rabbit is typically used.
- **Application:** A small amount of the test substance (0.1 mL of liquid or 100 mg of solid) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after instillation. The cornea, iris, and conjunctiva are evaluated for the degree of irritation.
- **Scoring:** Scores are assigned for corneal opacity, iritis, and conjunctival redness and chemosis (swelling).

Safety and Handling

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles.
- **Skin Protection:** Wear protective gloves and a lab coat.
- **Respiratory Protection:** Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or if dusts are generated.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid inhalation of dust. Use in a well-ventilated area.
- Storage: Store in a tightly sealed container in a cool, dry place. Protect from light.^[1]

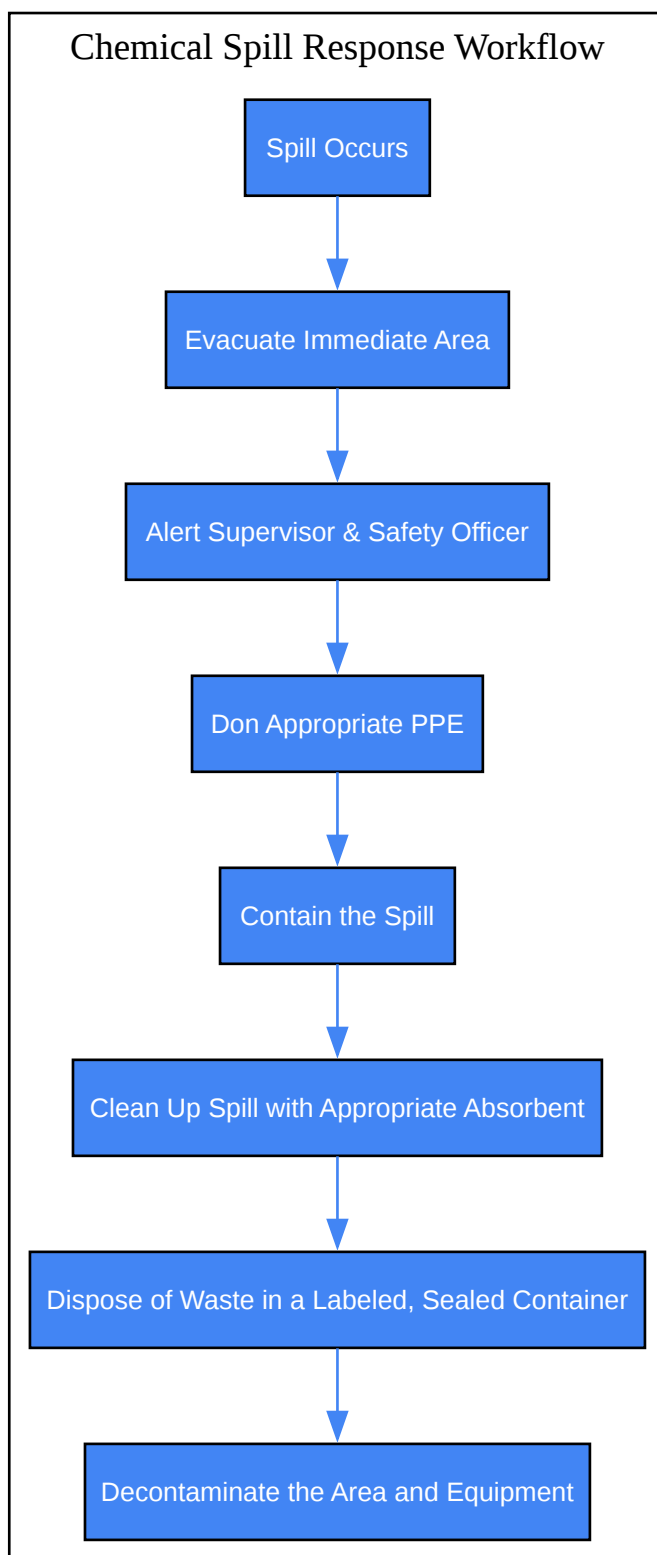
Emergency Procedures

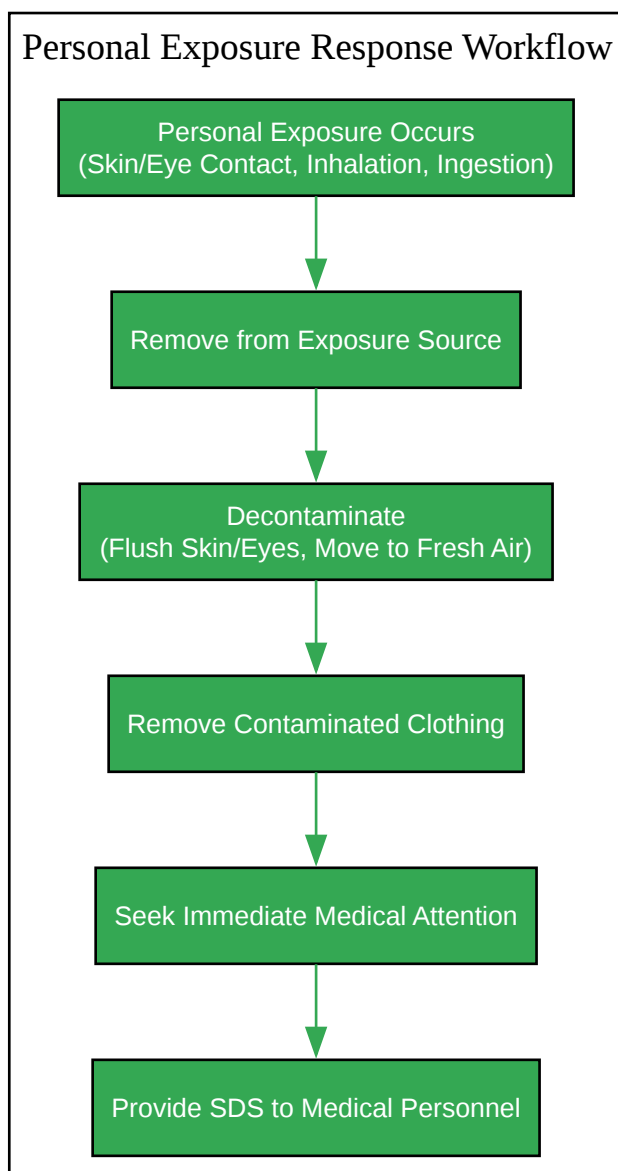
First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center.
- If on Skin: Immediately wash with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Inhaled: Move person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.

Visual Workflows

The following diagrams illustrate recommended workflows for handling spills and personal exposure incidents involving **4-Amino-2,5-dichlorophenol**.





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References

- 1. chemscene.com [chemscene.com]

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